

# Butyl octyl phthalate chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Butyl octyl phthalate*

Cat. No.: *B165906*

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An In-depth Technical Guide to **Butyl Octyl Phthalate**: Chemical Properties and Structure

## Introduction

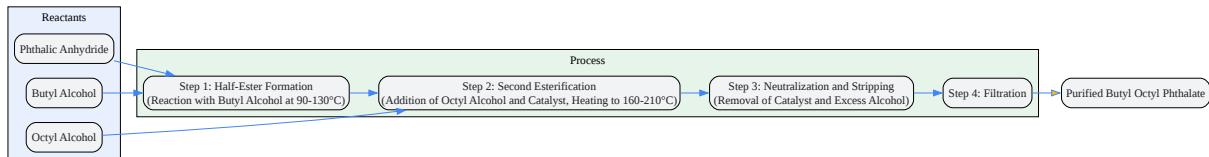
**Butyl octyl phthalate** (BOP), a member of the phthalate ester family, is a significant industrial chemical primarily utilized as a plasticizer to enhance the flexibility and durability of various polymers, most notably polyvinyl chloride (PVC).<sup>[1]</sup> Its chemical structure, characterized by a benzene ring with two adjacent ester groups—one bonded to a butyl chain and the other to an octyl chain—imparts properties that make it suitable for a range of applications, from adhesives and coatings to consumer products.<sup>[2][3]</sup> This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **butyl octyl phthalate**, tailored for researchers, scientists, and professionals in drug development.

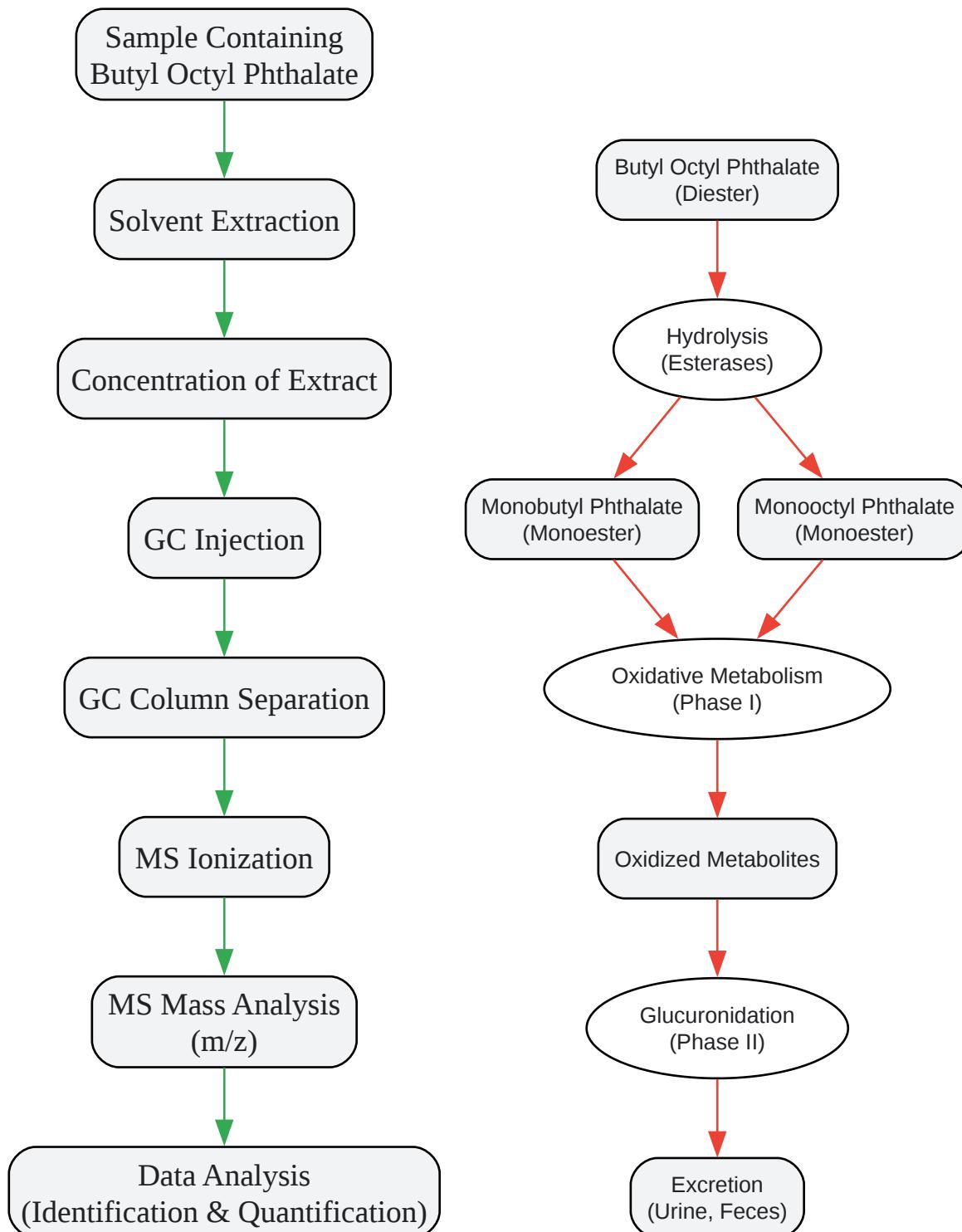
## Chemical Structure and Identification

**Butyl octyl phthalate** is the 1,2-benzenedicarboxylate ester with butyl and octyl side chains.<sup>[3]</sup>

- Chemical Formula: C<sub>20</sub>H<sub>30</sub>O<sub>4</sub><sup>[4]</sup>
- Molecular Weight: 334.45 g/mol <sup>[4][5]</sup>
- CAS Registry Number: 84-78-6<sup>[3]</sup>
- IUPAC Name: 1-O-butyl 2-O-octyl benzene-1,2-dicarboxylate<sup>[2][6]</sup>

- Synonyms: Phthalic acid, butyl octyl ester; Octyl butyl phthalate; Plasticizer BOP; Staflex BOP[3][5][7]



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)